

# Application Notes and Protocols for Fluorescently Labeled Crebtide in Research

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## Compound of Interest

Compound Name: Crebtide

Cat. No.: B550015

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## Introduction

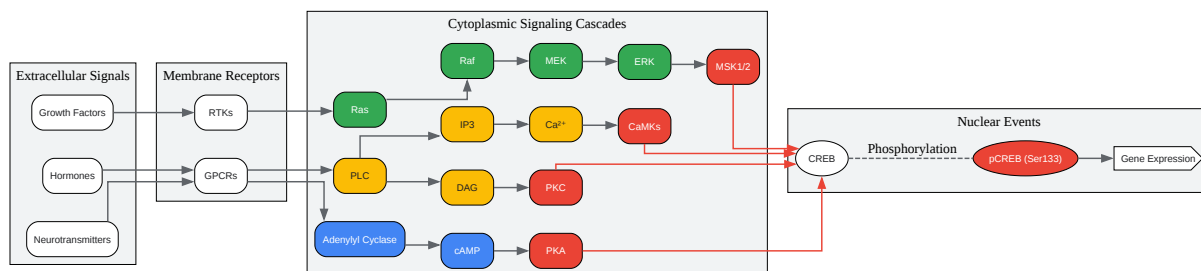
Fluorescently labeled **Crebtide** is a powerful tool for studying a crucial cellular signaling pathway, the cAMP response element-binding protein (CREB) pathway. CREB is a transcription factor that, upon phosphorylation by a variety of upstream kinases, regulates the expression of genes involved in diverse cellular processes, including cell proliferation, differentiation, survival, and synaptic plasticity.<sup>[1][2]</sup> **Crebtide** is a synthetic peptide derived from the phosphorylation domain of CREB, making it an excellent substrate for many of these kinases.<sup>[1][3][4]</sup> By attaching a fluorescent label to this peptide, researchers can develop sensitive and quantitative assays to study kinase activity, screen for inhibitors, and visualize signaling events within living cells.

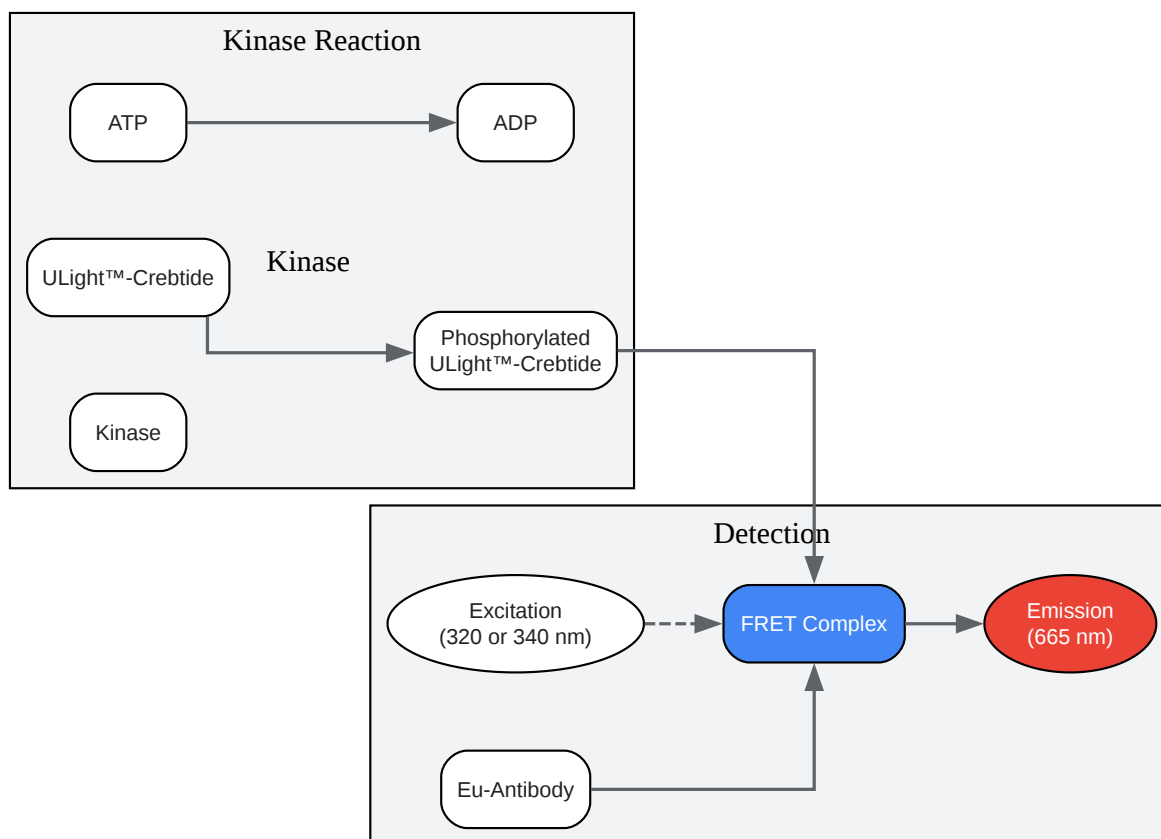
This document provides detailed application notes and protocols for the use of fluorescently labeled **Crebtide** in various research applications.

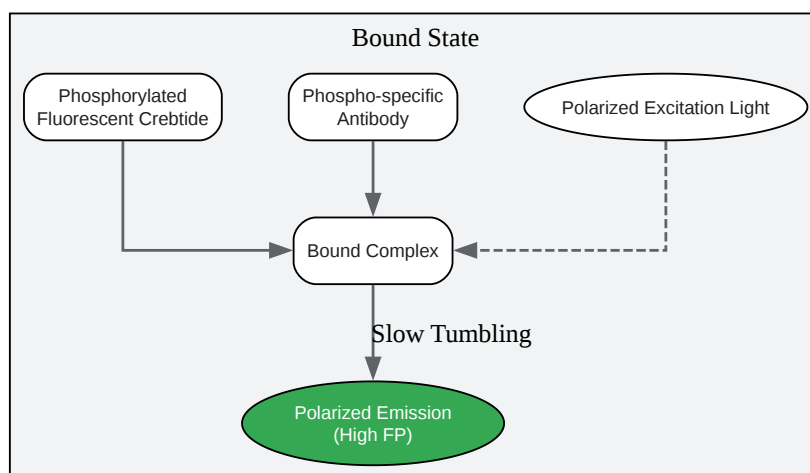
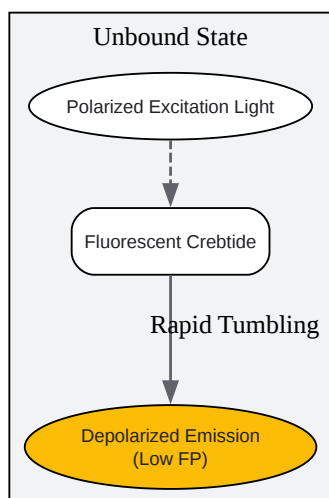
## CREB Signaling Pathway

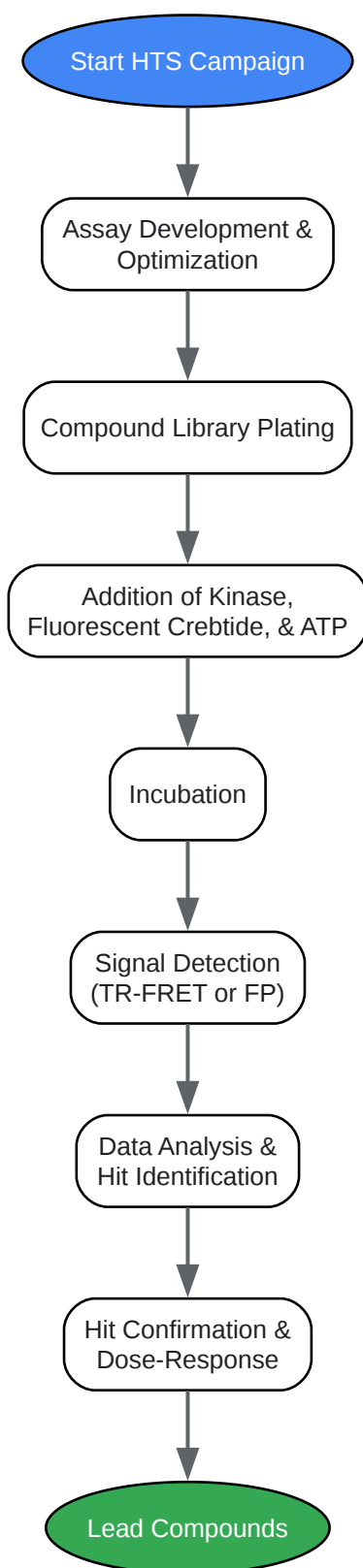
The phosphorylation of CREB at Serine 133 is a key event in the activation of its transcriptional activity. This phosphorylation is mediated by several important signaling pathways and their associated kinases. Understanding this pathway is crucial for contextualizing the applications of fluorescently labeled **Crebtide**.

Below is a diagram illustrating the major signaling pathways that converge on CREB phosphorylation.









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## References

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